

# Physicochemical properties of 3-Methyl-5-nitro-1H-indole-2-carboxylic acid

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## Compound of Interest

Compound Name: 3-Methyl-5-nitro-1H-indole-2-carboxylic acid

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An In-Depth Technical Guide to the Physicochemical Properties of **3-Methyl-5-nitro-1H-indole-2-carboxylic acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Methyl-5-nitro-1H-indole-2-carboxylic acid** is a heterocyclic organic compound featuring an indole core, a structural motif of significant interest in medicinal chemistry and materials science. The strategic placement of a methyl group, a nitro group, and a carboxylic acid function imparts a unique electronic and steric profile, making it a valuable building block for the synthesis of more complex molecules, including potential pharmaceutical agents.

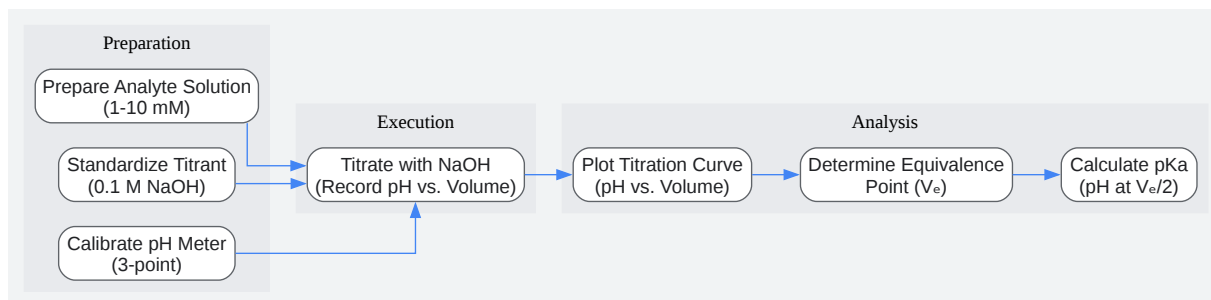
The journey of a candidate molecule from laboratory synthesis to a viable drug product is fundamentally governed by its physicochemical properties. These characteristics—such as acidity (pKa), solubility, and lipophilicity—dictate its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation feasibility. This guide, written from the perspective of a Senior Application Scientist, provides a comprehensive analysis of the core physicochemical properties of **3-Methyl-5-nitro-1H-indole-2-carboxylic acid**. It combines theoretical principles with detailed, field-proven experimental protocols to empower researchers in their drug discovery and development endeavors.

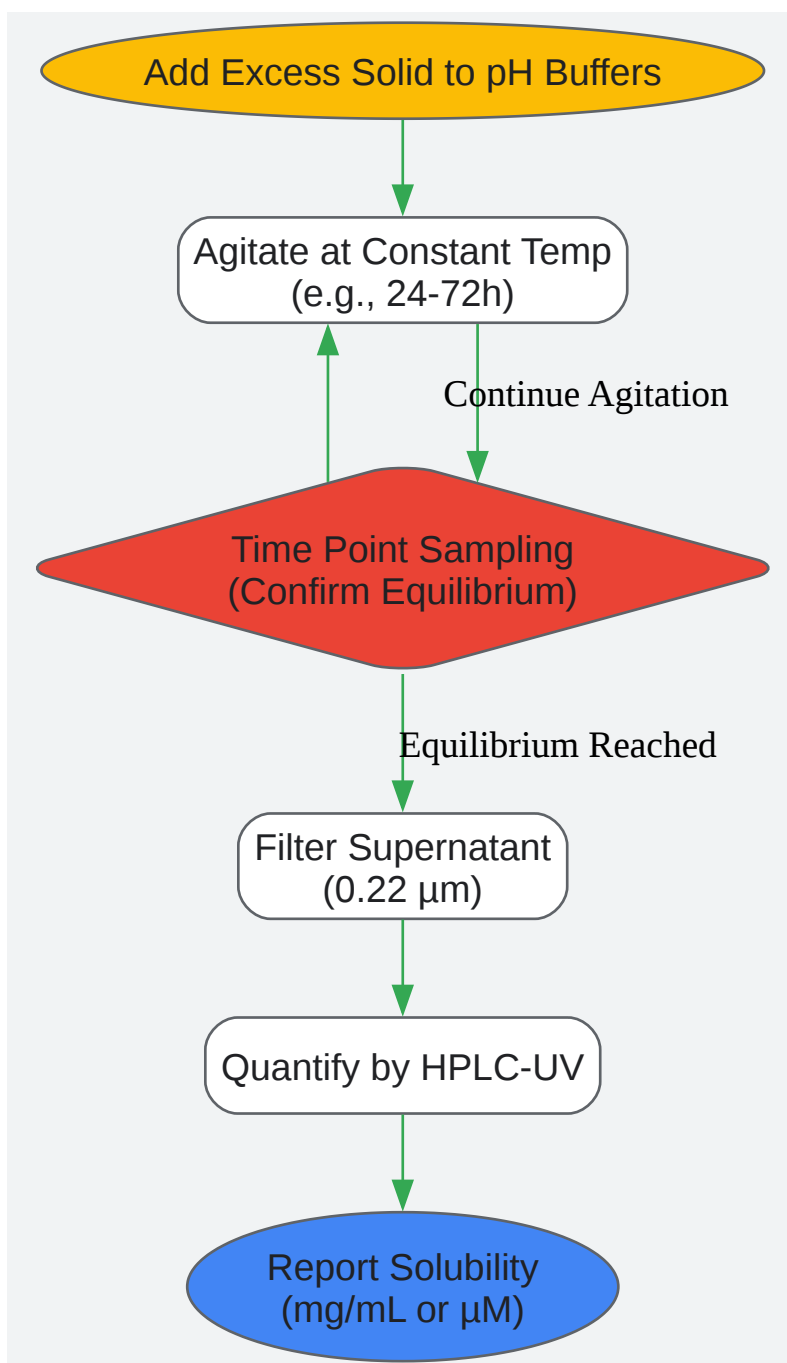
## Chemical Identity and Structural Attributes

A precise understanding of a molecule's structure is the foundation upon which all other physicochemical characterization is built.

- IUPAC Name: **3-methyl-5-nitro-1H-indole-2-carboxylic acid**[\[1\]](#)
- CAS Number: 446830-73-5[\[1\]](#)[\[2\]](#)
- Molecular Formula: C<sub>10</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub>[\[1\]](#)[\[2\]](#)
- Canonical SMILES: CC1=C(NC2=C1C=C(C=C2)C(=O)O)C(=O)O[\[1\]](#)[\[3\]](#)
- InChIKey: BUWLROXHVDVDKY-UHFFFAOYSA-N[\[1\]](#)[\[3\]](#)

The structure combines an acidic carboxylic acid group, a basic indole nitrogen, a lipophilic methyl group, and a strongly electron-withdrawing nitro group. This combination suggests a complex interplay of properties, including pH-dependent solubility and the potential for hydrogen bonding.





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## References

- 1. 3-methyl-5-nitro-1H-indole-2-carboxylic acid | C<sub>10</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub> | CID 1078087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 148416-38-0 Cas No. | 6 | Matrix Scientific [matrix.staging.1int.co.uk]
- 3. PubChemLite - 3-methyl-5-nitro-1h-indole-2-carboxylic acid (C<sub>10</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub>) [pubchemlite.lcsb.uni.lu]
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